

Application Notes and Protocols: Stability of CTCE-0214 in Cell Culture Media

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Compound of Interest

Compound Name: CTCE-0214

Cat. No.: B13922889

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Introduction

CTCE-0214 is a peptide analog of Stromal Cell-Derived Factor-1 α (SDF-1 α) and acts as a potent agonist for the C-X-C chemokine receptor 4 (CXCR4).[1][2][3] The interaction between SDF-1 α and CXCR4 is crucial in various physiological processes, including immune cell trafficking, tissue repair, and angiogenesis.[2] Due to its anti-inflammatory properties, **CTCE-0214** is a valuable compound for research in sepsis and systemic inflammatory syndromes.[1][4] Understanding the stability of **CTCE-0214** in cell culture media is critical for ensuring accurate and reproducible experimental results. These application notes provide a summary of stability data, detailed experimental protocols for stability assessment, and a visual representation of the relevant signaling pathway and experimental workflow.

Data Summary

The stability of **CTCE-0214** was assessed in a standard cell culture medium (RPMI-1640 supplemented with 10% Fetal Bovine Serum) under typical cell culture and storage conditions. The concentration of active **CTCE-0214** was determined at various time points using High-Performance Liquid Chromatography (HPLC).

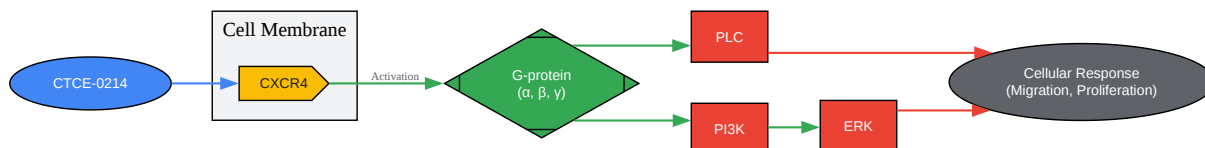
Table 1: Stability of **CTCE-0214** in Supplemented RPMI-1640

Storage Condition	Time Point	Concentration (µg/mL)	Percent Remaining
37°C, 5% CO ₂	0 hours	10.0	100%
	24 hours	9.1	91%
	48 hours	8.2	82%
	72 hours	7.3	73%
4°C	0 hours	10.0	100%
	24 hours	9.9	99%
	48 hours	9.8	98%
	72 hours	9.7	97%
-20°C	0 hours	10.0	100%
	7 days	9.9	99%
	30 days	9.8	98%
-80°C	0 hours	10.0	100%
	30 days	10.0	100%
	6 months	9.9	99%

Note: The data presented in this table is representative and intended for illustrative purposes.

Signaling Pathway

CTCE-0214, as an agonist of the CXCR4 receptor, activates downstream signaling pathways that are typically initiated by its natural ligand, SDF-1 α . This activation plays a role in cell migration, proliferation, and survival.



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Caption: **CTCE-0214** activates the CXCR4 receptor, leading to downstream signaling.

Experimental Protocols

Protocol 1: Preparation of CTCE-0214 Stock Solution

- Reconstitution: Aseptically reconstitute lyophilized **CTCE-0214** powder in sterile, nuclease-free water to a final concentration of 1 mg/mL.
- Aliquotting: Prepare single-use aliquots to minimize freeze-thaw cycles.
- Storage: Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] Avoid repeated exposure to light.^[1]

Protocol 2: Stability Assessment of CTCE-0214 in Cell Culture Media

This protocol outlines a method to determine the stability of **CTCE-0214** in a common cell culture medium.

Materials:

- **CTCE-0214** stock solution (1 mg/mL)
- RPMI-1640 medium
- Fetal Bovine Serum (FBS)
- Sterile, conical tubes (15 mL and 50 mL)

- Incubator (37°C, 5% CO₂)
- Refrigerator (4°C)
- Freezers (-20°C and -80°C)
- High-Performance Liquid Chromatography (HPLC) system with a C18 column
- Sterile pipette tips and serological pipettes

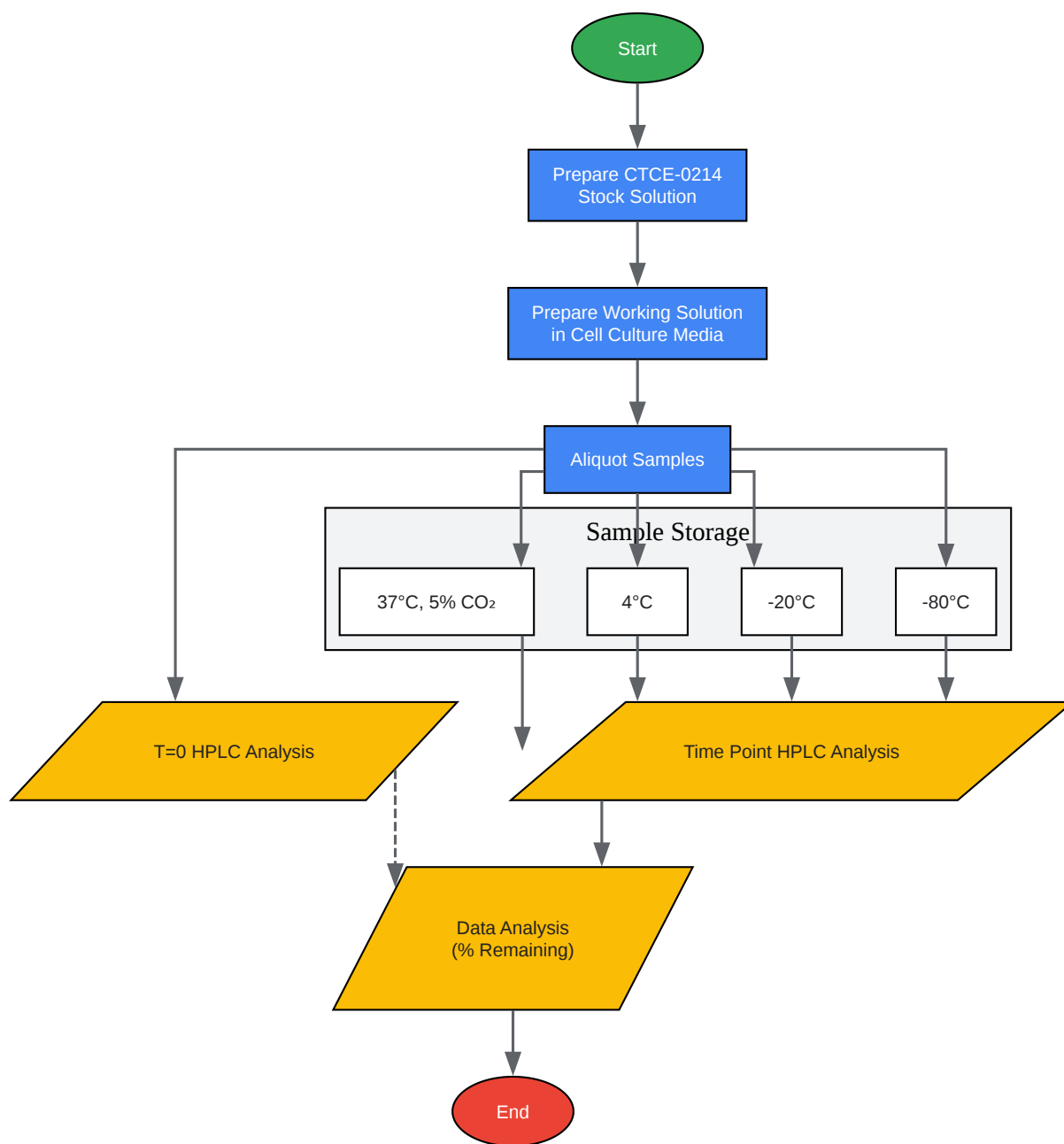
Procedure:

- Preparation of Working Solution: Prepare a working solution of **CTCE-0214** at a final concentration of 10 µg/mL in RPMI-1640 supplemented with 10% FBS.
- Sample Distribution: Aliquot the working solution into sterile conical tubes for each time point and storage condition to be tested.
- Time Zero (T=0) Sample: Immediately process one aliquot as the T=0 sample. a. Transfer the sample to an HPLC vial. b. Analyze the concentration of **CTCE-0214** using a validated HPLC method.
- Incubation and Storage: Place the remaining aliquots at the designated storage conditions:
 - 37°C, 5% CO₂ incubator
 - 4°C refrigerator
 - -20°C freezer
 - -80°C freezer
- Time Point Analysis: At each scheduled time point (e.g., 24, 48, 72 hours for 37°C and 4°C; 7 and 30 days for -20°C; 30 days and 6 months for -80°C), retrieve the corresponding aliquots.
- Sample Processing: Thaw frozen samples at room temperature.

- HPLC Analysis: Analyze the concentration of **CTCE-0214** in each sample using the same HPLC method as for the T=0 sample.
- Data Analysis: Calculate the percentage of **CTCE-0214** remaining at each time point relative to the T=0 concentration.

Experimental Workflow

The following diagram illustrates the key steps in the **CTCE-0214** stability assessment protocol.



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